

experimental setup for observing the Talbot effect with a laser

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Compound of Interest

Compound Name: Talbot

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Application Note: Observing the Talbot Effect with a Laser

Introduction

The **Talbot** effect, first observed by Henry Fox **Talbot** in 1836, is a near-field diffraction phenomenon that demonstrates the wave nature of light.[1][2] When a periodic diffraction grating is illuminated by a coherent, plane-parallel light wave, self-images of the grating are formed at regular intervals along the propagation axis.[2][3] The distance at which the first self-image appears is known as the **Talbot** length (zT).[2][3] This effect not only provides a compelling visualization of Fresnel diffraction but also has practical applications in fields such as optical metrology, lithography, wavefront sensing, and coherent beam combining for lasers.[4][5][6]

This application note provides a detailed protocol for setting up a standard experiment to observe the **Talbot** effect and its characteristic "**Talbot** carpet" using a laser source, a diffraction grating, and a CCD detector.

Theoretical Background

The **Talbot** effect is a direct consequence of Fresnel diffraction.[7] For a periodic grating with a period d , illuminated by a monochromatic plane wave of wavelength λ , the **Talbot** length (zT) is given by the formula:

$$z_T = 2d^2 / \lambda$$

However, some literature defines the **Talbot** length as d^2/λ .^{[8][9]} At integer multiples of the **Talbot** length ($z = n * z_T$, where n is a positive integer), a direct self-image of the grating is observed. At half-integer multiples ($z = (n + 1/2) * z_T$), a self-image that is spatially shifted by half a period is formed.^[2] At fractional distances of the **Talbot** length, more complex patterns, known as sub-images or the "**Talbot** carpet," appear, showing a fractal-like structure.^[2]

Experimental Protocol

This protocol outlines the procedure for assembling the optical components and acquiring the necessary data to visualize the **Talbot** carpet and measure the **Talbot** length.

1. Required Equipment

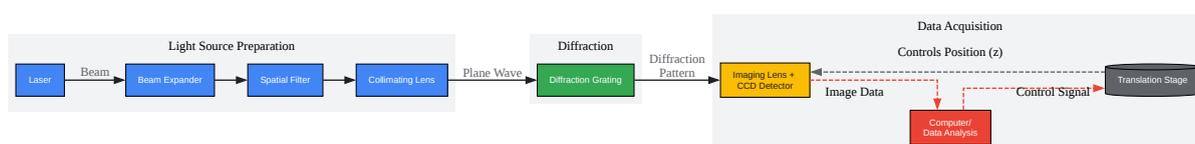
A summary of the necessary components for the experimental setup is provided in the table below.

Component	Description / Typical Specifications	Purpose
Laser Source	CW Laser (e.g., HeNe, Diode Laser). Wavelengths: 532 nm, 632.8 nm. [1] [8]	Provides a coherent and monochromatic light source.
Beam Expander	Typically consists of two lenses (e.g., an optical telescope). Expands the beam to cover the grating area. [1] [8]	Ensures a plane-parallel wave illuminates a significant portion of the grating.
Spatial Filter	A pinhole aperture (e.g., 10 μm) placed at the focus of the beam expander. [8]	Cleans the beam, providing a more homogeneous illumination profile.
Collimating Lens	A lens used after the spatial filter to make the diverging beam parallel.	To produce the required plane wave for illuminating the grating.
Diffraction Grating	Periodic structure (e.g., Ronchi ruling, printed acetate film, or microlens array). [1] [10] Periods can range from tens of micrometers to millimeters. [11] [12]	The periodic object that creates the diffraction pattern.
Translation Stage	Motorized or manual micrometer stage. [8] [13]	To precisely move the detector along the optical axis (z-axis).
Detector	CCD or CMOS camera. [8] [14]	To capture the diffraction patterns at different distances from the grating.
Imaging Lens	Placed before the CCD camera to image the diffraction pattern onto the sensor.	Focuses the pattern onto the detector.
Optical Bench	Provides a stable platform for mounting all components.	Minimizes vibrations and ensures alignment.

Computer	For controlling the motorized stage and camera, and for data analysis.	Data acquisition and processing.
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2. Experimental Workflow Diagram

The logical flow of the experimental setup is illustrated in the diagram below. It shows the path of the laser light from the source, through the optical components, to the final data acquisition system.



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Caption: Workflow for observing the **Talbot** effect.

3. Step-by-Step Protocol

Step 1: Component Setup and Alignment

- Mount the laser at one end of the optical bench.
- Position the beam expander, spatial filter, and collimating lens in front of the laser.
- Adjust these components to produce a clean, expanded, and well-collimated beam. The quality of the plane wave is crucial for observing clear **Talbot** images.[8]
- Place the diffraction grating on a mount perpendicular to the beam path. Ensure the entire expanded beam illuminates the grating.

Step 2: Detector Alignment

- Mount the imaging lens and the CCD camera together on the translation stage.[8]

- Position the translation stage so that it can move along the optical axis (the z-axis), away from the grating.
- Align the camera to be centered on the laser beam axis.

Step 3: Data Acquisition (Capturing the **Talbot** Carpet)

- Position the detector as close as possible to the grating and bring the grating into focus. This position serves as the starting point ($z=0$).
- Program the motorized translation stage to move the detector away from the grating in small, precise steps (e.g., 50 μm).[\[13\]](#)
- At each step, capture an image of the diffraction pattern with the CCD camera.
- Continue this process for a distance of several **Talbot** lengths to ensure multiple self-images are recorded. The total travel distance will depend on the grating period and laser wavelength.[\[11\]](#)
- The sequence of images captured at each z-position can be stacked to form a composite image known as the "**Talbot** carpet," which visualizes the evolution of the diffraction pattern along the propagation axis.[\[8\]](#)

Step 4: Data Analysis

- From the captured **Talbot** carpet, identify the planes where clear self-images of the grating are formed.
- Measure the distance from the grating ($z=0$) to the first, second, and subsequent self-image planes.
- Calculate the experimental **Talbot** length (zT_{exp}) by finding the average distance between consecutive self-image planes.[\[11\]](#)
- Calculate the theoretical **Talbot** length (zT_{th}) using the formula $zT = 2d^2 / \lambda$, with the known grating period (d) and laser wavelength (λ).
- Compare the experimental and theoretical values to validate the results.

Data Presentation

The following table summarizes typical quantitative parameters from various **Talbot** effect experiments, which can be used as a reference for designing a new setup.

Laser Wavelength (λ)	Grating Period (d)	Theoretical Talbot Length ($zT = 2d^2/\lambda$)	Experimental Talbot Length	Reference
632.8 nm	25 μm	1.977 mm	1.97 \pm 0.08 mm	[11]
532 nm	200 μm	150.4 mm (using d^2/λ)	N/A (Calculated as 75.2mm in source)	[8]
632 nm	1.53 mm	7.36 m (using d^2/λ)	N/A	[1]
532 nm	0.65 mm	1.59 m (using d^2/λ)	N/A	[1]
632.8 nm	200 μm	126.4 mm	N/A	[12]
632.8 nm	80 μm	20.2 mm	N/A	[12]

Note: Some sources use the definition $zT = d^2/\lambda$, which results in a **Talbot** length half as long. Consistency in the formula used for theoretical calculations and data interpretation is critical.[8]
[9]

Conclusion

This protocol provides a comprehensive guide for researchers to successfully set up an experiment to observe the **Talbot** effect. By carefully aligning the optical components and systematically acquiring data, one can visualize the intricate **Talbot** carpet and quantitatively verify the principles of Fresnel diffraction. The inherent simplicity and richness of the phenomenon make it a valuable tool for both educational purposes and advanced research applications.

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